

Application Notes and Protocols for Controlled Release Delivery Systems of Desmopressin Acetate

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Compound of Interest

Compound Name: *Desmopressin acetate*

Cat. No.: *B8799378*

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For: Researchers, scientists, and drug development professionals.

Introduction: The Rationale for Controlled Release of Desmopressin

Desmopressin acetate, a synthetic analogue of the human antidiuretic hormone vasopressin, is a potent and selective agonist for the vasopressin V2 receptor.[1][2] Its primary clinical applications include the management of central diabetes insipidus, primary nocturnal enuresis, and certain bleeding disorders like hemophilia A and von Willebrand's disease.[1][3][4] The mechanism of action for its antidiuretic effect involves binding to V2 receptors in the renal collecting ducts, which promotes the insertion of aquaporin-2 water channels into the apical membrane, thereby increasing water reabsorption and reducing urine output.[2][5]

Despite its efficacy, the delivery of this peptide therapeutic presents significant challenges. Conventional administration routes include intravenous injection and intranasal sprays.[2] Parenteral routes, while ensuring complete bioavailability, are invasive and reduce patient compliance for chronic conditions.[6] Intranasal delivery, though non-invasive, is often

associated with high variability in absorption and an increased risk of side effects such as hyponatremia, a potentially life-threatening electrolyte imbalance.[6]

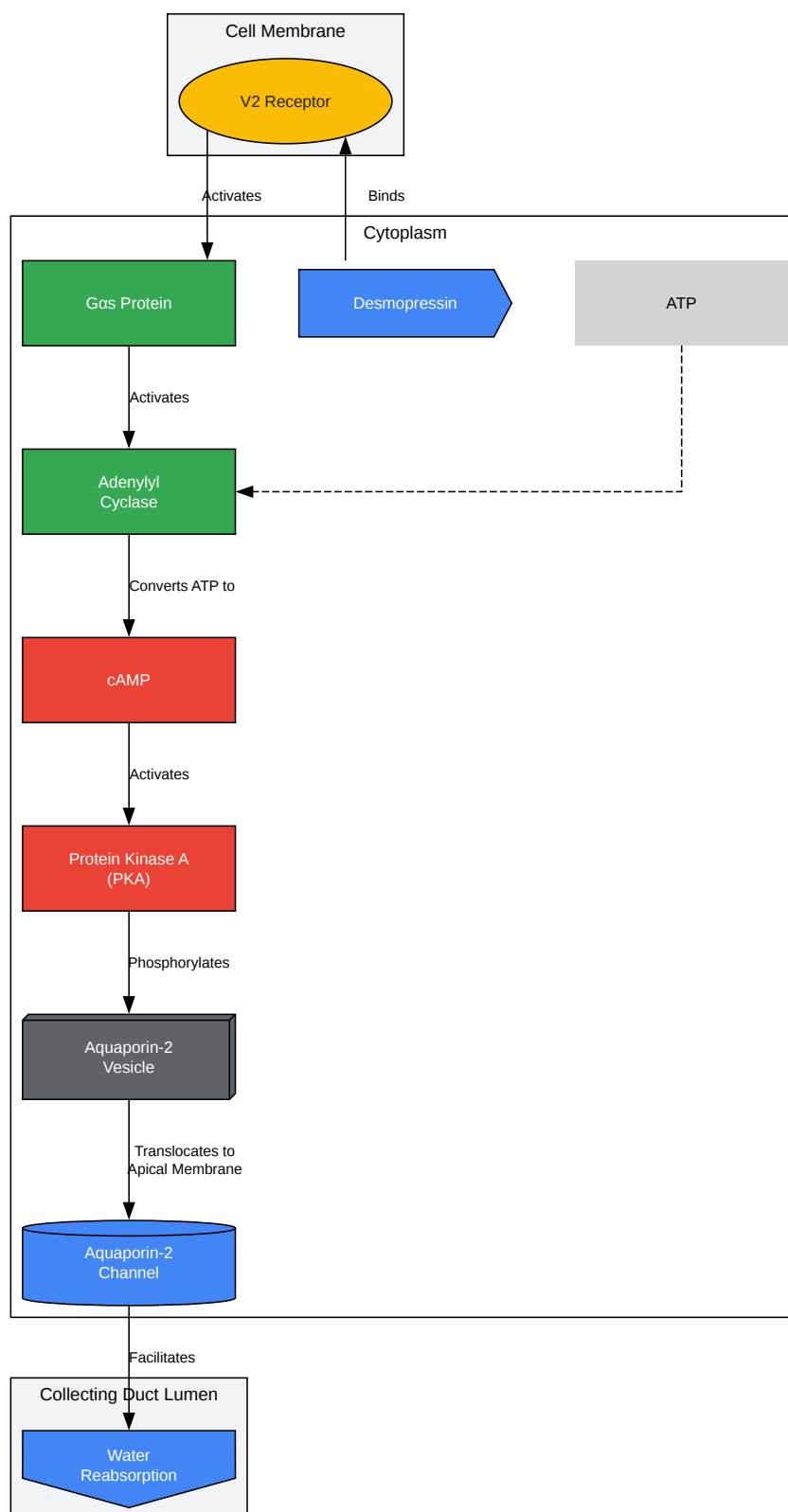
The most significant hurdle is oral administration. Desmopressin, being a peptide, is susceptible to enzymatic degradation in the gastrointestinal tract and exhibits poor membrane permeability due to its high molecular weight and hydrophilicity, resulting in extremely low oral bioavailability (0.08% to 0.16%).[2][6] These limitations underscore the critical need for advanced, controlled release delivery systems. The primary goals of such systems are to:

- Protect the peptide from pre-systemic degradation.
- Enhance its absorption across biological membranes.
- Maintain steady, therapeutic plasma concentrations to improve efficacy and safety.[7]
- Reduce dosing frequency, thereby improving patient adherence.

This document provides detailed application notes and protocols for the formulation and evaluation of a model controlled release system for **Desmopressin acetate**, focusing on a mucoadhesive buccal delivery platform.

Mechanism of Action: V2 Receptor Signaling

The therapeutic effect of Desmopressin is initiated by its binding to the V2 receptor on the basolateral membrane of kidney collecting duct cells. This interaction triggers a G-protein coupled signaling cascade, leading to the desired physiological response.



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Caption: Desmopressin signaling pathway in renal collecting duct cells.

Application Note 1: Formulation of a Mucoadhesive Buccal Minitablet

Scientific Rationale: The buccal mucosa offers an attractive alternative for peptide delivery. It is a well-vascularized tissue that allows for direct absorption into the systemic circulation, thereby bypassing the harsh environment of the GI tract and first-pass hepatic metabolism.^[6] A mucoadhesive system is designed to adhere to the buccal mucosa, prolonging the contact time and providing a high local concentration gradient to drive drug permeation. We will focus on a minitabulet formulation, which allows for precise dosing and can be prepared using established pharmaceutical techniques like wet granulation.^[6]

Table 1: Physicochemical Properties of **Desmopressin Acetate**

Property	Value	Source
Molecular Formula	C ₄₆ H ₆₄ N ₁₄ O ₁₂ S ₂ (Desmopressin)	[8]
Monoisotopic Mass	1068.4 g/mol	[8]
Appearance	White, fluffy powder	[2]
Solubility	Soluble in water, alcohol, glacial acetic acid	
Administration Routes	IV, SC, Intranasal, Oral, Sublingual	[2]
Oral Bioavailability	~0.16%	[2]

Table 2: Example Formulation Composition for Desmopressin Minitablets (Per 1000 Tablets)

Component	Function	Quantity (mg)	Justification
Desmopressin Acetate	Active Pharmaceutical Ingredient	100 (0.1 mg/tablet)	Therapeutic agent.
Lactose Monohydrate	Diluent / Filler	15,000	Provides bulk to the formulation for ease of handling and compression.
Starch	Disintegrant / Binder	3,000	Aids in tablet breakup and granule formation.
PVPK-30	Binder	1,000	Promotes adhesion of powder particles to form granules.
Magnesium Stearate	Lubricant	200	Prevents sticking to tablet press tooling during compression.
Purified Water	Granulating Fluid	q.s.	Facilitates the agglomeration of powders into granules.

Protocol 1: Wet Granulation for Desmopressin Minitablets

This protocol is adapted from established methods for tablet formulation. The causality for choosing wet granulation lies in its ability to improve the flowability and compressibility of the powder mix, and more importantly, to ensure uniform distribution of a low-dose active ingredient like Desmopressin.

Materials & Equipment:

- **Desmopressin Acetate** (USP Grade)
- Excipients as listed in Table 2

- Planetary mixer or high-shear granulator
- Forced-air drying oven
- Sieves (40#, 14#, 20# mesh)
- V-blender or equivalent
- Rotary tablet press with 2-3 mm round punches
- Analytical balance

Procedure:

- Weighing and Sieving:
 - Accurately weigh all excipients (**Desmopressin Acetate**, lactose monohydrate, starch, PVPK-30, magnesium stearate).
 - Pass the diluent and disintegrant (lactose, starch) through a 40# mesh sieve to ensure deagglomeration and uniform particle size.
- Binder Solution Preparation:
 - Dissolve the PVPK-30 in a suitable amount of purified water with gentle stirring.
 - Once the PVPK-30 is fully dissolved, add the **Desmopressin Acetate** and stir until a clear solution is obtained. This step ensures the drug is uniformly dispersed in the granulating fluid.
- Dry Mixing:
 - Place the sieved lactose and starch into the bowl of the planetary mixer.
 - Mix for 5-10 minutes at a low speed to achieve a homogenous powder blend.
- Wet Granulation:

- While the mixer is running at a low speed, slowly add the drug-binder solution to the dry powder mix over 5-10 minutes.
- Continue mixing until granules of a suitable consistency are formed (a "snowball" consistency when squeezed by hand). This endpoint is critical; over-wetting can lead to hard granules that are difficult to dry and mill, while under-wetting results in fragile granules with excessive fines.
- Wet Milling:
 - Pass the wet mass through a 14# mesh sieve to break up large agglomerates and create more uniformly sized granules.
- Drying:
 - Spread the wet granules evenly on trays and dry in a forced-air oven at 50°C.
 - Monitor the loss on drying (LOD) periodically until it reaches a target of 1-2%. Proper drying is essential for good flowability and tablet stability.
- Dry Milling and Lubrication:
 - Pass the dried granules through a 20# mesh sieve.
 - Transfer the sized granules to a V-blender.
 - Pass the magnesium stearate through a 40# mesh sieve and add it to the granules in the blender.
 - Blend for 3-5 minutes. Avoid over-blending, as this can negatively impact tablet hardness and dissolution.
- Compression:
 - Load the final lubricated blend into the hopper of a rotary tablet press fitted with 2 mm round, flat-faced punches.

- Compress the granules into minitablets with target parameters for weight, thickness, and hardness.

Application Note 2: In Vitro Characterization of Controlled Release

Scientific Rationale: After formulation, the delivery system must be rigorously tested to ensure it meets quality standards and to predict its in vivo behavior. Content uniformity is paramount for low-dose drugs. Dissolution testing measures the rate at which the drug is released from the tablet, while permeation studies using an ex vivo model provide insight into the drug's ability to cross the mucosal barrier.

Protocol 2: Quality Control and Dissolution Testing

This protocol outlines standard pharmacopeial tests for solid oral dosage forms.

A. Quality Control Tests:

- **Hardness:** Test 10 tablets using a Monsanto or Pfizer hardness tester. This ensures the tablets can withstand handling without breaking.
- **Friability:** Place a known weight of tablets in a Roche friabilator and rotate at 25 rpm for 4 minutes. The weight loss should be less than 1%. This measures the tablet's resistance to abrasion.
- **Weight Variation:** Individually weigh 20 tablets and calculate the average weight. The individual weights should fall within specified pharmacopeial limits of the average.
- **Content Uniformity:** This is a critical test. Assay 10 individual tablets for Desmopressin content using the HPLC method described in Protocol 3. Calculate the Acceptance Value (AV) as per USP <905> or Ph. Eur. 2.9.40.[6] A low AV indicates uniform drug distribution.

Table 3: Example Quality Control Specifications

Parameter	Method	Specification
Hardness	Monsanto Hardness Tester	2.5 - 4.0 kg/cm ²
Friability	Roche Friabilator	< 1.0%
Disintegration Time	USP Disintegration Apparatus	< 15 minutes
Content Uniformity (AV)	HPLC	≤ 15

B. In Vitro Dissolution Testing:

- Apparatus: USP Apparatus 2 (Paddle).
- Dissolution Medium: 500 mL of deaerated water or phosphate buffer pH 6.8.
- Temperature: 37 ± 0.5°C.
- Paddle Speed: 75 rpm.
- Procedure:
 - Place one minitabket in each dissolution vessel.
 - Withdraw 5 mL samples at predetermined time points (e.g., 5, 10, 15, 30, 45, 60 minutes).
 - Replace the withdrawn volume with fresh, pre-warmed medium.
 - Filter the samples through a 0.45 µm syringe filter.
 - Analyze the samples for Desmopressin concentration using the validated HPLC method (Protocol 3).
 - Plot the cumulative percentage of drug released versus time.

Application Note 3: Analytical Quantification of Desmopressin

Scientific Rationale: A robust, validated analytical method is essential for accurately quantifying Desmopressin in both the drug product and biological samples from permeation studies. High-Performance Liquid Chromatography (HPLC) coupled with a fluorescence detector is a sensitive and specific method suitable for this purpose, as Desmopressin possesses intrinsic fluorescence.[6][9]

Protocol 3: HPLC-Fluorescence Method for Desmopressin Quantification

This protocol is based on a validated method for Desmopressin analysis.[6]

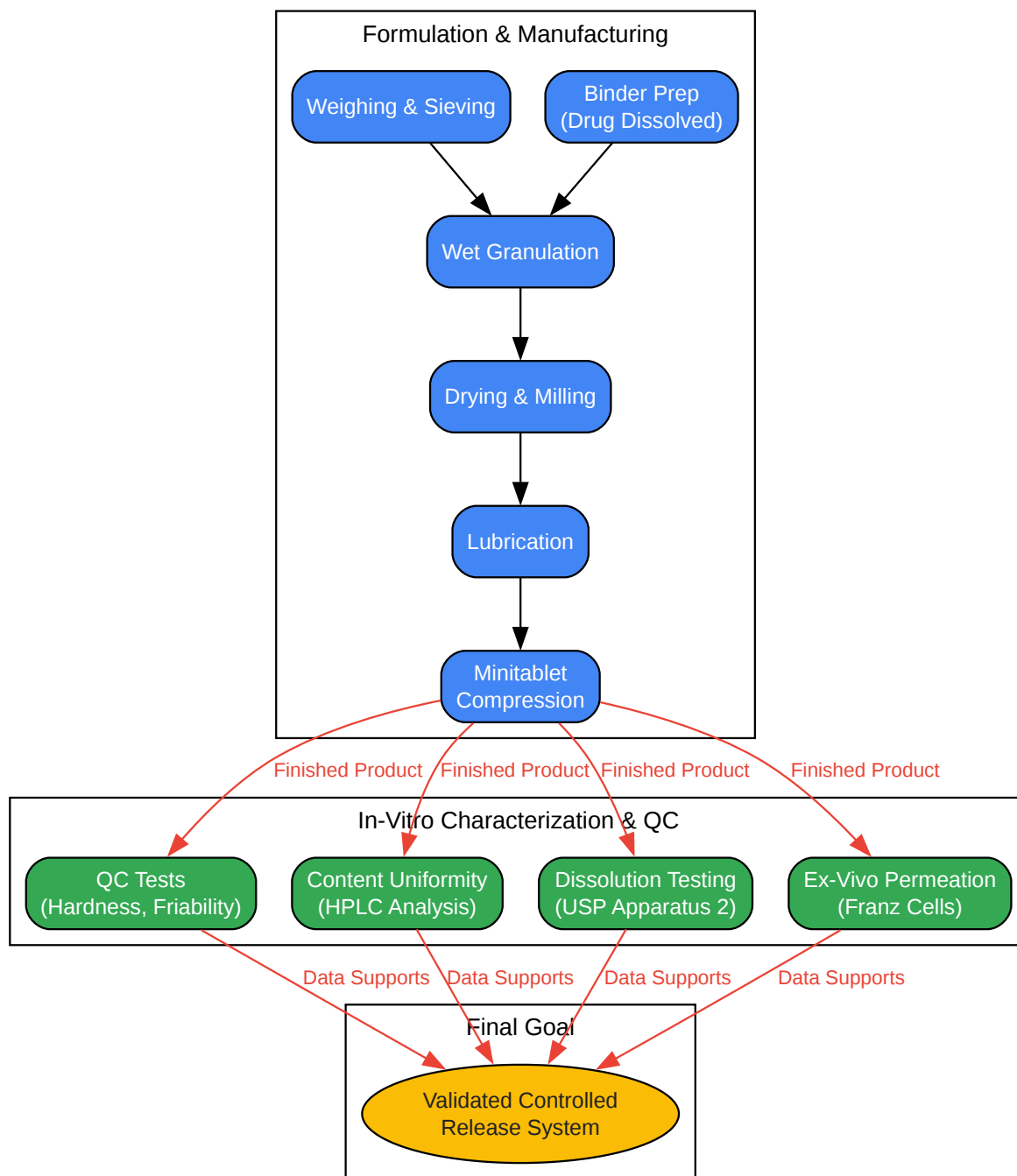
Table 4: HPLC Chromatographic Conditions

Parameter	Condition
HPLC System	Quaternary pump, Autosampler, Column Oven, Fluorescence Detector
Column	C18, 125 x 4 mm, 3 µm particle size
Mobile Phase A	Water with 0.08% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	35°C
Injection Volume	20 µL
Detector	Fluorescence
Excitation λ	278 nm
Emission λ	305 nm (approx., requires optimization)
Gradient Program	0-5 min: 5% to 50% B; 5-5.5 min: 50% to 95% B; 5.5-10.5 min: Hold 95% B; 10.5-11 min: 95% to 5% B; 11-15 min: Equilibrate at 5% B

Procedure:

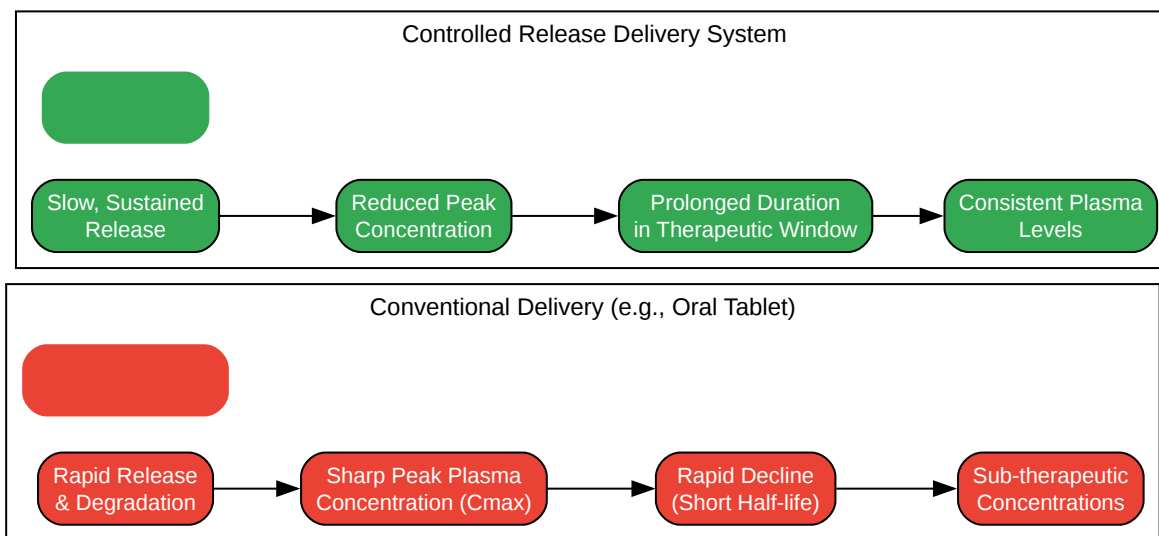
- Standard Stock Solution Preparation: Accurately weigh and dissolve **Desmopressin Acetate** reference standard in the mobile phase to prepare a 100 µg/mL stock solution.
- Calibration Standards: Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards ranging from approximately 10 ng/mL to 1000 ng/mL.
- Sample Preparation:
 - For Content Uniformity/Assay: Dissolve a single tablet in a known volume of mobile phase. Dilute as necessary to fall within the calibration curve range.
 - For Dissolution Samples: Use the filtered samples directly or dilute with mobile phase if needed.
- Chromatographic Analysis:
 - Inject the calibration standards to generate a standard curve (Peak Area vs. Concentration). A linear regression with $R^2 > 0.99$ is required.
 - Inject the prepared samples.
- Quantification: Determine the concentration of Desmopressin in the samples by interpolating their peak areas from the standard curve.

Workflow and Logic Diagrams



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Caption: Workflow for mucoadhesive minitabulet formulation and testing.



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Caption: Pharmacokinetic rationale for controlled vs. conventional release.

References

- Bausch + Lomb. (n.d.). **Desmopressin Acetate** Nasal Spray Solution, 10 mcg/0.1 mL.
- U.S. Food and Drug Administration. (n.d.). **Desmopressin Acetate** Nasal Spray, 10 mcg per 0.1 mL. [Accessdata.fda.gov](https://accessdata.fda.gov).
- IJNRD. (n.d.). A Comprehensive Review On Controlled Drug Delivery Systems (Cdds). IJNRD.
- ResearchGate. (n.d.). Assay of **Desmopressin Acetate** in Nasal Spray: Development of Validated Pre Column HPLC-Fluorescence Method.
- Jilani, T., et al. (2023). Desmopressin. StatPearls - NCBI Bookshelf.
- Pediatric Oncall. (n.d.). Desmopressin - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Renal Dose, Hepatic Dose. Drug Index.
- Prasanna, T. V., & Sarojini, S. (2009). FORMULATION AND DEVELOPMENT OF **DESMOPRESSIN ACETATE** TABLETS. TSI Journals.
- Kottke, D., et al. (2021). Development and evaluation of a composite dosage form containing **desmopressin acetate** for buccal administration. PubMed Central.
- Sanofi U.S. (n.d.). DDAVP Injection (**desmopressin acetate**).

- Medscape. (n.d.). DDAVP, Stimat (desmopressin) dosing, indications, interactions, adverse effects, and more.
- Schmitz, T., et al. (n.d.). Development and in vitro evaluation of an oral SEDDS for desmopressin. Taylor & Francis Online.
- Nickson, C. (2024). Desmopressin (DDAVP). LITFL.
- USP-NF. (2021). **Desmopressin Acetate**.
- Amselem, S., et al. (n.d.). Improved Oral Delivery of Desmopressin via a Novel Vehicle: Mucoadhesive Submicron Emulsion. PubMed.
- Mayo Clinic. (2025). Desmopressin (injection route).

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Sources

- 1. Desmopressin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. litfl.com [litfl.com]
- 3. products.sanofi.us [products.sanofi.us]
- 4. Desmopressin (injection route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
- 5. reference.medscape.com [reference.medscape.com]
- 6. Development and evaluation of a composite dosage form containing desmopressin acetate for buccal administration - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ijnrd.org [ijnrd.org]
- 8. uspnf.com [uspnf.com]
- 9. researchgate.net [researchgate.net]
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